

1-Methylpyrrolidine-d3: A Technical Guide to Chemical Properties and Stability

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Compound of Interest

Compound Name: 1-Methylpyrrolidine-d3

Cat. No.: B127219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **1-Methylpyrrolidine-d3** (CAS No. 77422-30-1), an isotopically labeled form of 1-Methylpyrrolidine. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their studies.

Core Chemical Properties

1-Methylpyrrolidine-d3 is a saturated heterocyclic amine where the three hydrogen atoms on the methyl group are replaced with deuterium. This isotopic labeling provides a distinct mass signature, making it a valuable tool in various analytical applications, particularly as an internal standard in mass spectrometry-based quantification.

The key physicochemical properties of **1-Methylpyrrolidine-d3** are summarized in the table below. It is important to note that while some data is specific to the deuterated compound, other parameters are derived from its non-deuterated counterpart, 1-Methylpyrrolidine (CAS No. 120-94-5), and are expected to be very similar.

Property	Value	Source
Molecular Formula	C ₅ D ₃ H ₈ N	[1]
Molecular Weight	88.17 g/mol	[1][2]
CAS Number	77422-30-1	[1][2][3]
Boiling Point	80-81 °C (lit.)	[3]
Density	0.848 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.427 (lit.)	[3]
Flash Point	-22 °C (-7.6 °F) - closed cup	
Isotopic Purity	98 atom % D, 99 atom % D	[2]
Appearance	Clear colorless to pale yellow liquid	[4]
Solubility	Freely soluble in water; soluble in alcohol and ether.	[5]

Stability and Storage

The stability and proper storage of **1-Methylpyrrolidine-d₃** are crucial for maintaining its isotopic and chemical integrity. The following table outlines the stability profile and recommended storage conditions, primarily based on data for the non-deuterated analogue, which is expected to have similar characteristics.

Parameter	Information	Source
Chemical Stability	The product is chemically stable under standard ambient conditions (room temperature).	[6]
Reactivity	Vapors may form an explosive mixture with air. Violent reactions are possible with acids and strong oxidizing agents.	[6]
Conditions to Avoid	Warming, heat, sparks, open flames, and other ignition sources.	[6]
Incompatible Materials	Strong oxidizing agents, Strong acids.	[6]
Hazardous Decomposition Products	In the event of a fire, hazardous decomposition products may include nitrogen oxides, carbon monoxide, and carbon dioxide.	[6]
Recommended Storage	Store in a well-ventilated place. Keep cool. Store locked up. For the deuterated compound, storage at room temperature is recommended. It is advised to re-analyze the compound for chemical purity after three years of storage.	[2][6]

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **1-Methylpyrrolidine-d3** are not readily available in the public domain. However, a general synthetic approach can be inferred from the synthesis of its non-deuterated counterpart and general methods for isotopic labeling.

General Synthetic Approach

A plausible method for the synthesis of **1-Methylpyrrolidine-d3** would involve the N-alkylation of pyrrolidine using a deuterated methylating agent.

Reaction: Pyrrolidine + CD₃I (or (CD₃)₂SO₄) → **1-Methylpyrrolidine-d3**

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve pyrrolidine in a suitable aprotic solvent such as acetonitrile or tetrahydrofuran (THF).
- **Addition of Base:** Add a non-nucleophilic base, such as potassium carbonate or triethylamine, to the solution to act as a proton scavenger.
- **Addition of Deuterated Methylating Agent:** Slowly add a deuterated methylating agent, such as iodomethane-d₃ (CD₃I) or dimethyl-d₆ sulfate ((CD₃)₂SO₄), to the reaction mixture at room temperature.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or gently heated to drive the reaction to completion. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is filtered to remove the base. The solvent is then removed under reduced pressure. The residue is taken up in a suitable organic solvent and washed with water or brine to remove any remaining salts.
- **Purification:** The crude product is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄) and purified by distillation to yield pure **1-Methylpyrrolidine-d3**.

Analytical Workflow: Use as an Internal Standard

1-Methylpyrrolidine-d3 is commonly employed as an internal standard for the quantification of 1-Methylpyrrolidine in biological or environmental samples using GC-MS or LC-MS.

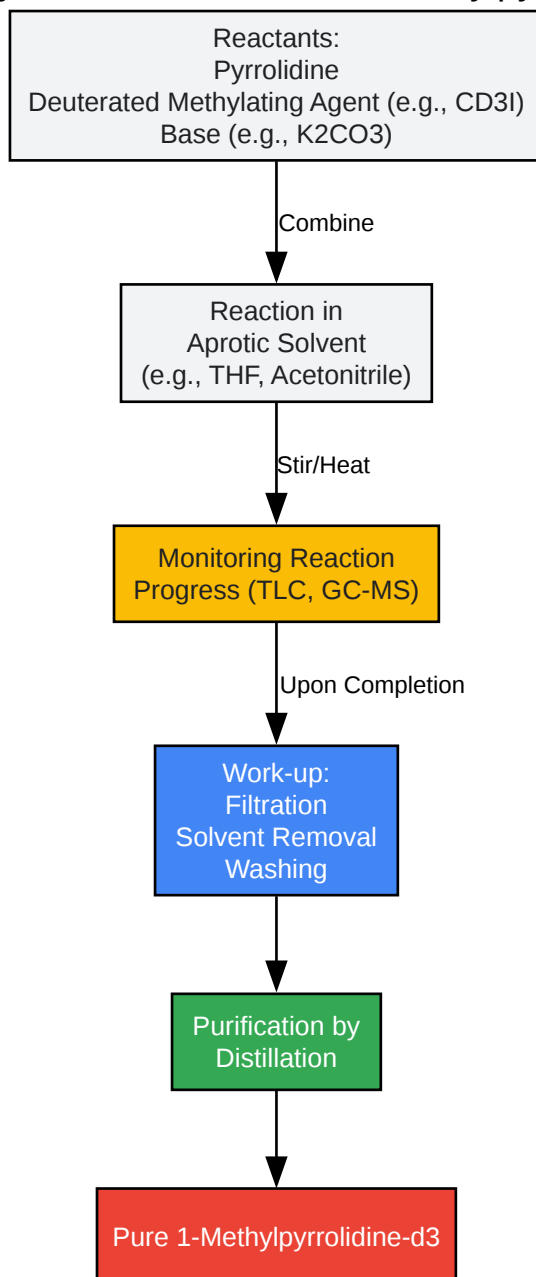
Methodology:

- Sample Preparation: A known amount of **1-Methylpyrrolidine-d3** (the internal standard) is spiked into the sample containing the analyte (1-Methylpyrrolidine).
- Extraction: The analyte and internal standard are extracted from the sample matrix using an appropriate method, such as liquid-liquid extraction or solid-phase extraction.
- Analysis: The extracted sample is injected into a GC-MS or LC-MS system.
- Quantification: The analyte is quantified by comparing the peak area of the analyte to the peak area of the internal standard. A calibration curve is typically generated using standards containing known concentrations of the analyte and a fixed concentration of the internal standard.

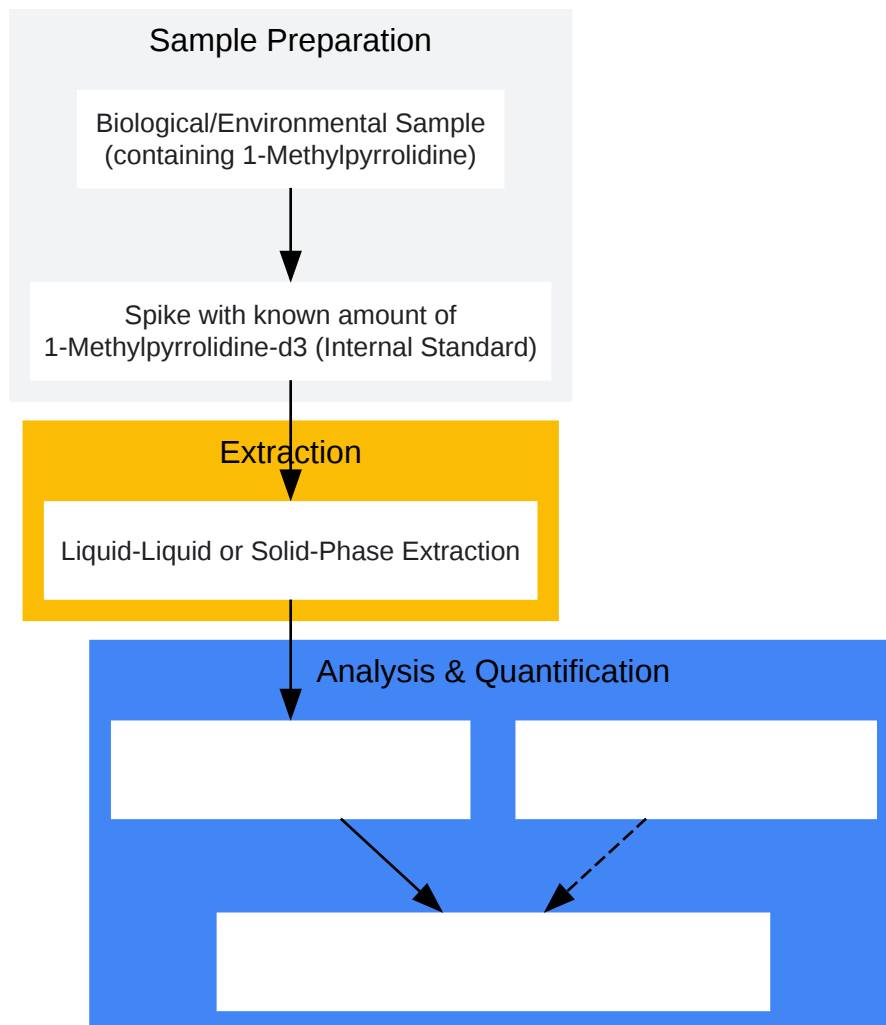
Visualizations

Logical Workflow for Synthesis

General Synthetic Workflow for 1-Methylpyrrolidine-d3



Workflow for Quantification using 1-Methylpyrrolidine-d3 as an Internal Standard



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